

Safe Disposal of HG106: A Procedural Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HG106

Cat. No.: B6178504

[Get Quote](#)

Researchers, scientists, and drug development professionals handling **HG106** are responsible for its safe disposal to protect themselves, others, and the environment. This guide provides essential, step-by-step procedures for the proper disposal of **HG106**, ensuring compliance with safety regulations and promoting a secure laboratory environment.

Chemical and Safety Data for HG106

A thorough understanding of the chemical properties and hazards associated with **HG106** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **HG106**.

Property	Value	Reference
Molecular Formula	C15H13ClN4O2	[1]
Molecular Weight	316.74 g/mol	[1][2]
CAS Number	928712-10-1	[1]
Purity	≥99.00%	[2]
Solubility	DMSO: ≥21 mg/mL (≥66.3 mM)	[2]
Water: Insoluble	[2]	
Ethanol: Insoluble	[2]	

Hazard Identification:

According to safety data sheets, **HG106** is classified with the following hazards:

- H302: Harmful if swallowed.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

These classifications necessitate careful handling during use and strict adherence to the disposal procedures outlined below to mitigate risks to personnel and the environment.

Experimental Protocol: Standard Operating Procedure for **HG106** Disposal

This protocol details the necessary steps for the safe and compliant disposal of **HG106** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE): Before beginning any disposal procedures, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **HG106** powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated items such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste: **HG106**."
- Liquid Waste:

- Solutions containing **HG106** should be collected in a designated, sealed, and chemically resistant waste container (e.g., a high-density polyethylene bottle).
- The container must be clearly labeled "Hazardous Chemical Waste: **HG106**" and should also list any solvents present in the solution.
- Do not mix **HG106** waste with incompatible materials, such as strong acids, alkalis, or strong oxidizing/reducing agents.^[1]
- Empty Containers:
 - Thoroughly rinse empty **HG106** containers with a suitable solvent (e.g., DMSO followed by ethanol or as recommended by your institution's safety office).
 - The first rinseate must be collected and disposed of as hazardous liquid waste.^[3]
 - Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best practice to collect all rinses as hazardous waste.
 - After thorough rinsing and air-drying, deface or remove the original label and dispose of the container as non-hazardous glass or plastic waste, in accordance with institutional guidelines.^[3]

3. Storage of Waste:

- Store all **HG106** waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Ensure waste containers are kept closed except when adding waste.
- Utilize secondary containment (e.g., a chemical-resistant tray or bin) for all liquid waste containers to prevent the spread of spills.

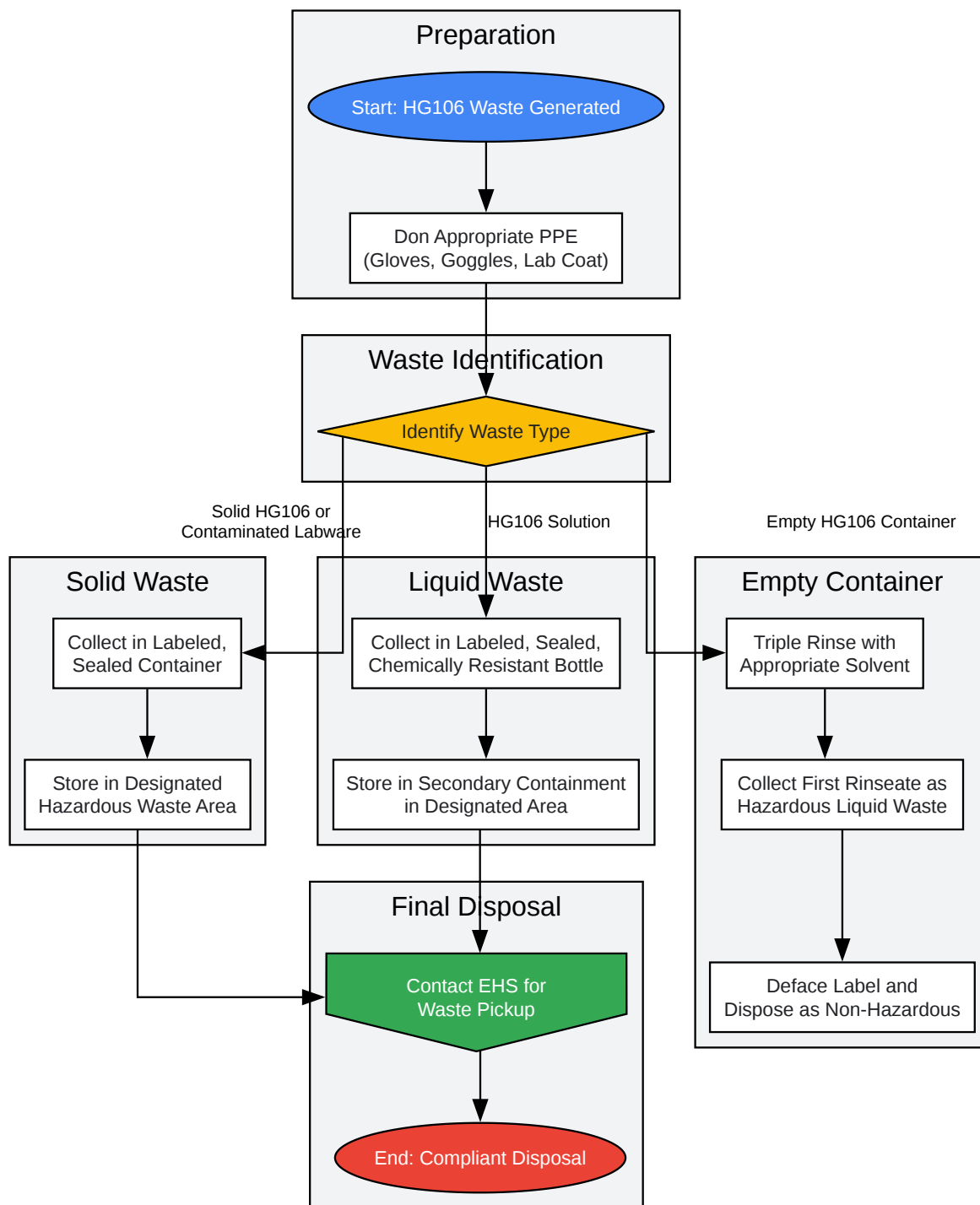
4. Final Disposal:

- Arrange for the collection of all **HG106** hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

- Never dispose of **HG106** down the drain or in the regular trash.^[3] The compound's high toxicity to aquatic life necessitates disposal at an approved waste disposal plant.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **HG106** and associated materials.



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the proper disposal procedure for different forms of **HG106** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. HG106|928712-10-1|MSDS [dcchemicals.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Safe Disposal of HG106: A Procedural Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6178504#hg106-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com